

molecular weight of 1-(Anilinocarbonyl)proline.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Anilinocarbonyl)proline

Cat. No.: B1348589

[Get Quote](#)

An In-Depth Technical Guide to 1-(Anilinocarbonyl)proline

This technical guide provides a comprehensive overview of **1-(Anilinocarbonyl)proline**, a proline derivative of interest to researchers, scientists, and professionals in drug development. The document details its chemical properties, experimental protocols for its synthesis and analysis, and its biological context, adhering to stringent standards for data presentation and visualization.

Core Chemical Properties

1-(Anilinocarbonyl)proline, also known by its synonym 1-[(phenylamino)carbonyl]-proline, is a derivative of the amino acid proline.^[1] Its unique structure, featuring a phenylurea moiety, imparts specific chemical properties that make it a versatile building block in organic synthesis and a catalyst.^[1] The presence of this group adds hydrogen bonding capabilities and steric bulk, which can be leveraged to influence the stereoselectivity of chemical reactions.^[1]

Quantitative Data Summary

The key quantitative physicochemical properties of **1-(Anilinocarbonyl)proline** are summarized in the table below. It is important to note that different chemical suppliers report conflicting CAS Registry Numbers.

| Property | Value | Source(s) |
|--------------------------------|---------------------------------------------------------------|-----------|
| Molecular Weight | 234.25 g/mol | [1] |
| Molecular Formula | C ₁₂ H ₁₄ N ₂ O ₃ | [2][3] |
| CAS Registry Number | 827612-77-1 / 73096-22-7 | [1][3][4] |
| Topological Polar Surface Area | 69.6 Å ² | [2] |
| Rotatable Bonds | 2 | [2] |
| Hydrogen Bond Donors | 2 | [2] |
| Hydrogen Bond Acceptors | 3 | [2] |

Experimental Protocols

This section details the common experimental methodologies for the synthesis and structural characterization of **1-(Anilinocarbonyl)proline**.

Synthesis Protocol

The most direct synthesis of **1-(Anilinocarbonyl)proline** involves the nucleophilic addition of the secondary amine in the proline ring to the electrophilic carbon of phenyl isocyanate.[1]

Objective: To synthesize **1-(Anilinocarbonyl)proline**.

Materials:

- L-Proline
- Phenyl Isocyanate
- Aprotic solvent (e.g., Dichloromethane (DCM) or Tetrahydrofuran (THF))
- Standard laboratory glassware for organic synthesis
- Magnetic stirrer and stir bar
- Purification apparatus (e.g., column chromatography or recrystallization setup)

Methodology:

- **Dissolution:** Dissolve L-proline in a suitable aprotic solvent (DCM or THF are preferred to prevent side reactions with the isocyanate) in a reaction flask.[1]
- **Reaction:** While stirring the proline solution, slowly add an equimolar amount of phenyl isocyanate. The reaction is a nucleophilic addition.[1]
- **Monitoring:** Monitor the reaction progress using an appropriate technique, such as Thin Layer Chromatography (TLC), until completion.
- **Work-up and Purification:** Upon completion, the reaction mixture is worked up to remove any unreacted starting materials and byproducts. The crude product is then purified, typically by recrystallization or silica gel column chromatography, to yield pure **1-(Anilinocarbonyl)proline**.
- **Verification:** The structure and purity of the final compound are confirmed using analytical techniques as described below.

Analytical Characterization Protocols

A. Mass Spectrometry (MS) for Molecular Weight Confirmation

Objective: To confirm the molecular weight and elemental composition of the synthesized compound.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of the purified compound in a suitable volatile solvent.
- **Ionization:** Introduce the sample into the mass spectrometer. The molecule is ionized, typically using techniques like Electrospray Ionization (ESI).
- **Detection:** The mass-to-charge ratio (m/z) of the resulting molecular ion is measured.[1] For **1-(Anilinocarbonyl)proline**, the expected molecular ion $[M+H]^+$ would be approximately 235.26 m/z .

- Analysis: A precise measurement of the molecular weight confirms the identity of the compound.[1] High-resolution mass spectrometry (HRMS) can be employed to verify the elemental composition ($C_{12}H_{14}N_2O_3$) with high accuracy.[1] Tandem MS (MS/MS) can be used to analyze fragmentation patterns for further structural elucidation.[1]

B. Nuclear Magnetic Resonance (1H NMR) Spectroscopy for Structural Verification

Objective: To verify the chemical structure and assess the purity of **1-(Anilinocarbonyl)proline**.

Methodology:

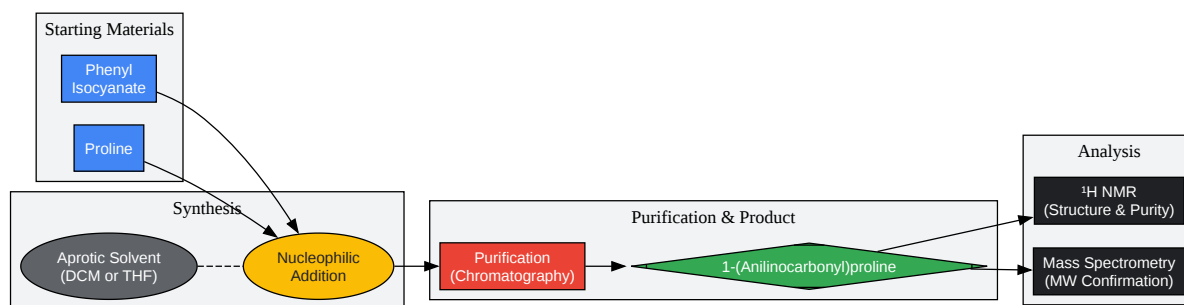
- Sample Preparation: Dissolve a small amount (typically 5-10 mg) of the purified compound in a suitable deuterated solvent (e.g., DMSO- d_6 or $CDCl_3$).
- Data Acquisition: Place the sample in an NMR spectrometer and acquire the proton (1H) NMR spectrum.
- Analysis: The resulting spectrum provides a unique fingerprint of the molecule.[1] Analyze the chemical shifts, integration (proton count), and coupling patterns of the signals. Characteristic resonances for the protons on the phenyl ring, the proline ring, and the amide NH group should be present, confirming the connectivity and integrity of the structure.[1] The absence of significant impurity signals indicates the purity of the compound.[1]

Visualized Workflows and Pathways

The following diagrams, generated using DOT language, illustrate key processes related to **1-(Anilinocarbonyl)proline**.

Synthesis and Analysis Workflow

This diagram outlines the general workflow for the synthesis and subsequent analytical verification of **1-(Anilinocarbonyl)proline**.

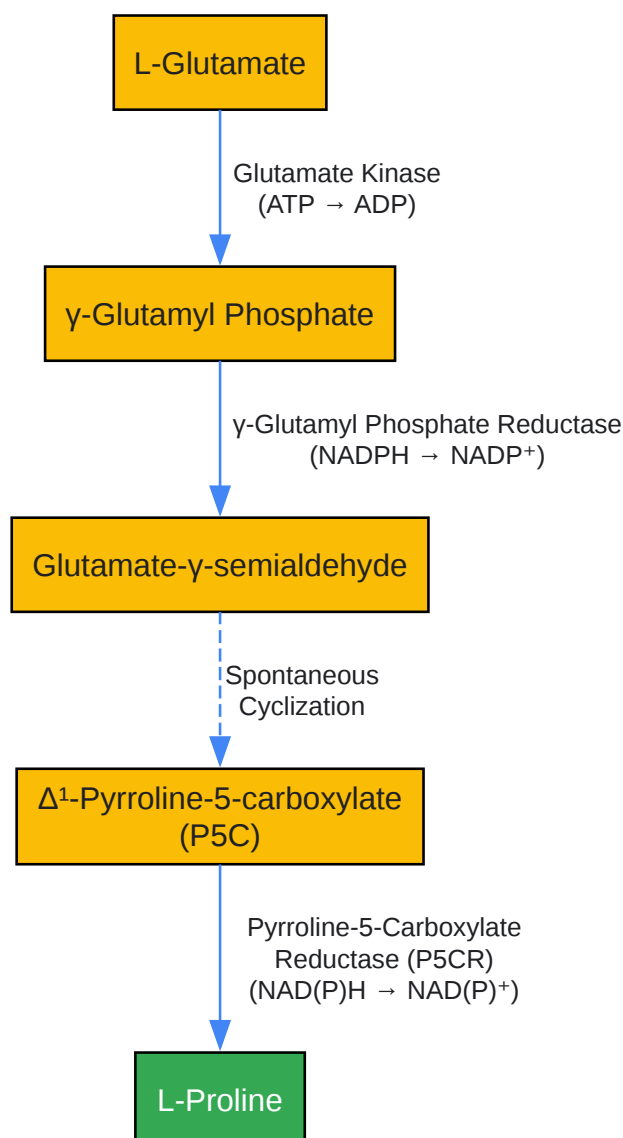


[Click to download full resolution via product page](#)

Synthesis and analysis workflow for **1-(Anilinocarbonyl)proline**.

Biological Pathway: Proline Biosynthesis

Given that **1-(Anilinocarbonyl)proline** is a proline derivative, understanding the biological synthesis of its core structure is relevant for drug development and metabolic studies. Proline is synthesized in the body from the amino acid L-glutamate.[5][6] This pathway is crucial in various biological processes, including collagen production and cellular stress response.[7][8]



[Click to download full resolution via product page](#)

The mammalian biosynthesis pathway of L-proline from L-glutamate.

Biological and Research Context

1-(Anilincarbonyl)proline is noted for its application in identifying dual-action probes within cellular models of Huntington's disease.[3][4] The parent molecule, proline, has multifaceted roles in cell biology. It is a key component of collagen, acts as an energy source for some cells and pathogens, and serves as an osmoprotectant to shield cells from various stresses.[7][9] Proline and its derivatives are frequently used as asymmetric catalysts in organic chemistry.[10] The study of proline derivatives like **1-(Anilincarbonyl)proline** is an active area of research,

with potential applications as ligands in metal-catalyzed reactions and as key intermediates in the synthesis of other bioactive compounds.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-(Anilincarbonyl)proline | 827612-77-1 | Benchchem [benchchem.com]
- 2. Hit2Lead | 1-(anilincarbonyl)proline | SC-7671701 [hit2lead.com]
- 3. 1-(Anilincarbonyl)proline - Immunomart [immunomart.com]
- 4. 1-(Anilincarbonyl)proline - CAS:73096-22-7 - KKL Med Inc. [m.kklmed.com]
- 5. youtube.com [youtube.com]
- 6. proline biosynthesis | Pathway - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Frontiers | The Multifaceted Roles of Proline in Cell Behavior [frontiersin.org]
- 8. L-Proline | C₅H₉NO₂ | CID 145742 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Role of Proline in Pathogen and Host Interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Proline - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [molecular weight of 1-(Anilincarbonyl)proline.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1348589#molecular-weight-of-1-anilincarbonyl-proline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com